

N-Benzylquinidinium Chloride: A Technical Guide for Asymmetric Synthesis

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Compound of Interest

Compound Name: *N-Benzylquinidinium chloride*

Cat. No.: *B8058261*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **N-Benzylquinidinium chloride**, a chiral phase-transfer catalyst derived from the Cinchona alkaloid quinidine. This document covers its chemical identity, physical properties, and its application in asymmetric synthesis, complete with a representative experimental protocol and diagrams illustrating the catalytic mechanism and workflow.

Core Concepts: N-Benzylquinidinium Chloride

N-Benzylquinidinium chloride is a quaternary ammonium salt that functions as a chiral phase-transfer catalyst (PTC).[1] In a biphasic system (e.g., an aqueous and an organic phase), it facilitates the transfer of a reactant, typically an anion, from the aqueous phase to the organic phase where the reaction with an organic substrate occurs. The chirality of the catalyst, originating from the quinidine scaffold, allows for the stereoselective formation of one enantiomer of the product over the other, making it a valuable tool in asymmetric synthesis.[2]

Chemical Identification and Molecular Structure

The identity and structure of **N-Benzylquinidinium chloride** are defined by its CAS number and molecular formula.

- CAS Number: 77481-82-4[3][4]
- Molecular Formula: $C_{27}H_{31}ClN_2O_2$ [4]

The structure incorporates a quinidine moiety benzylated at the quinuclidine nitrogen atom.

Physicochemical Properties

The key physicochemical properties of **N-Benzylquinidinium chloride** are summarized in the table below.

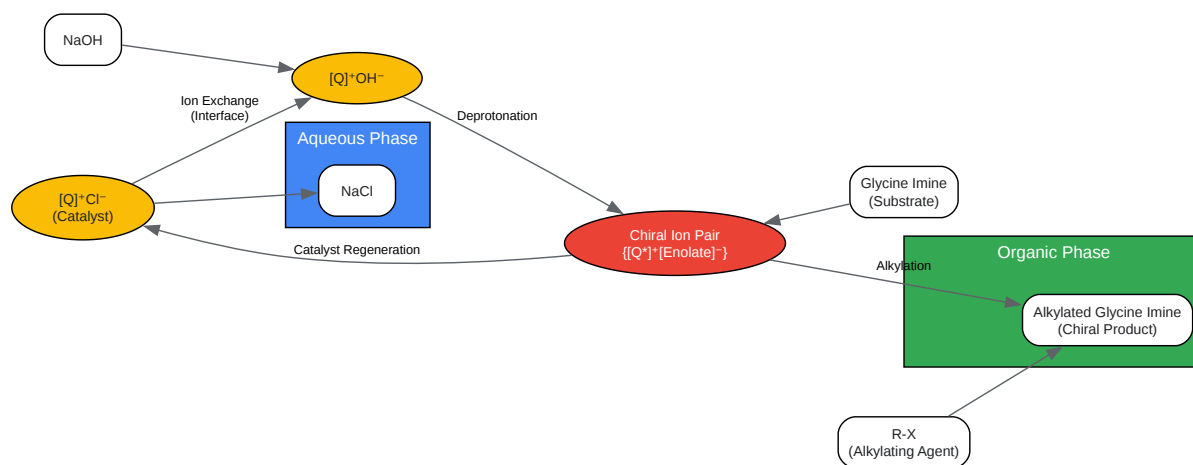
Property	Value	Reference(s)
Molecular Weight	451.01 g/mol	[5]
Appearance	White to yellow crystalline powder	[3]
Melting Point	178 °C	[3]
Purity	>98.0%	[5]
Storage	Store under inert gas in a cool, dark place (<15°C)	[4]

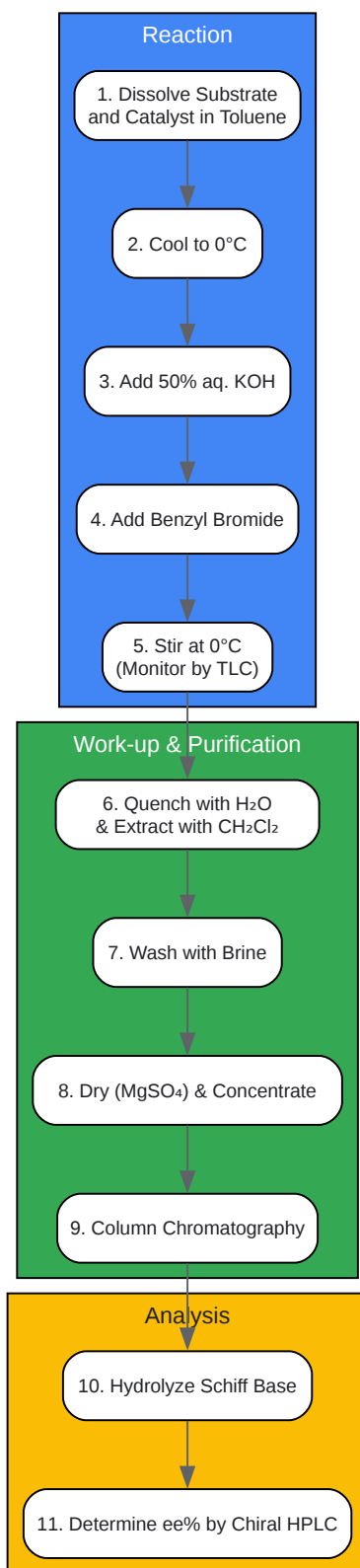
Asymmetric Synthesis via Phase-Transfer Catalysis

N-Benzylquinidinium chloride is prominently used in the enantioselective alkylation of glycine derivatives to produce non-proteinogenic α -amino acids, a method pioneered by O'Donnell.[6] This reaction, often referred to as the O'Donnell Amino Acid Synthesis, involves the alkylation of a benzophenone imine of a glycine alkyl ester under biphasic conditions.[6]

Mechanism of Catalysis

The catalytic cycle involves the exchange of the catalyst's chloride anion for a hydroxide ion from the aqueous basic solution. The resulting quaternary ammonium hydroxide is a strong base in the organic phase, where it deprotonates the glycine imine. The resulting enolate forms a chiral ion pair with the catalyst, which then reacts with an alkylating agent. The stereochemical outcome of the reaction is dictated by the structure of the chiral catalyst.





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